

Quantitative analysis of Metolachlor in water samples using GC-MS

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Compound of Interest

Compound Name: Metolachlor-d11

CAS No.: 1632119-30-2

Cat. No.: B15553620

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An Application Note for the Quantitative Analysis of Metolachlor in Water Samples using GC-MS

Introduction

Metolachlor is a widely used pre-emergent herbicide for controlling a variety of grasses and broadleaf weeds in crops such as corn, soybeans, and sorghum.[1] Due to its widespread application and moderate persistence, there is a growing concern about its potential contamination of surface and groundwater sources. Monitoring Metolachlor residues in water is crucial for ensuring environmental safety and compliance with regulatory limits.[2] Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique that offers high selectivity and sensitivity, making it well-suited for the identification and quantification of Metolachlor in complex environmental matrices like water.[3][4] This application note provides a detailed protocol for the quantitative analysis of Metolachlor in water samples using GC-MS, including sample preparation, instrumental analysis, and method validation.

Principle

This method involves the extraction and concentration of Metolachlor from water samples using Solid Phase Extraction (SPE). The analytes are adsorbed onto a solid sorbent (e.g., C18), and interfering substances are washed away. The Metolachlor is then eluted with a small volume of organic solvent. The concentrated extract is subsequently analyzed by GC-MS.^[5] The gas chromatograph separates Metolachlor from other components in the extract based on its volatility and interaction with the stationary phase of the GC column. The separated compound then enters the mass spectrometer, where it is ionized, fragmented, and detected.

Quantification is achieved by monitoring specific ions of Metolachlor in Selected Ion Monitoring (SIM) mode, which provides enhanced sensitivity and selectivity.^[6]

Apparatus and Reagents

- Apparatus:
 - Gas Chromatograph with a Mass Selective Detector (GC-MS)
 - Autosampler
 - Solid Phase Extraction (SPE) cartridges (e.g., C18)
 - SPE vacuum manifold
 - Sample filtration apparatus with glass fiber filters
 - Centrifuge
 - Nitrogen evaporator
 - Analytical balance
 - Volumetric flasks, pipettes, and syringes
 - GC vials with inserts
- Reagents:
 - Metolachlor analytical standard (Purity >98%)

- High-purity solvents (HPLC or pesticide residue grade): Methanol, Acetonitrile, Dichloromethane, Ethyl Acetate, Isooctane.[6]
- Reagent water (HPLC grade)
- Anhydrous sodium sulfate
- Helium (carrier gas, 99.999% purity)[7]
- Nitrogen (for evaporation)

Experimental Protocols

Standard Solution Preparation

- Primary Stock Solution (e.g., 1000 µg/mL): Accurately weigh 10 mg of Metolachlor standard and dissolve it in a 10 mL volumetric flask with methanol.[6]
- Intermediate Stock Solution (e.g., 10 µg/mL): Pipette 1.0 mL of the primary stock solution into a 100 mL volumetric flask and dilute to the mark with methanol.[6]
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the intermediate stock solution with a suitable solvent (e.g., 10% ethyl acetate in isooctane) to achieve concentrations ranging from approximately 0.05 to 5.0 ng/µL.[6][8] These standards should bracket the expected concentration range of the samples.

Sample Collection and Preparation

- Sample Collection: Collect water samples in clean glass bottles. If not analyzed immediately, store them at 4°C.
- Filtration: If the water sample contains particulate matter, centrifuge the sample or filter it through a glass fiber filter to prevent clogging of the SPE cartridge.[6]
- Solid Phase Extraction (SPE):
 - Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of ethyl acetate, followed by 5 mL of methanol, and finally 10 mL of reagent water through the cartridge. Do not allow the cartridge to go dry.[2]

- Sample Loading: Pass a known volume of the water sample (e.g., 200 mL) through the conditioned SPE cartridge at a flow rate of about 5-10 mL/min.[6]
- Washing: After loading the entire sample, wash the cartridge with 10 mL of reagent water to remove polar interferences.[2]
- Drying: Dry the cartridge under vacuum for approximately 2-5 minutes to remove residual water.[2]
- Elution: Elute the trapped Metolachlor from the cartridge with a small volume of an appropriate solvent, such as 10 mL of dichloromethane (DCM) or ethyl acetate.[2]
- Concentration and Reconstitution:
 - Pass the eluate through anhydrous sodium sulfate to remove any remaining traces of water.[2]
 - Evaporate the eluate to near dryness under a gentle stream of nitrogen at approximately 45°C.[8]
 - Reconstitute the residue in a precise volume (e.g., 1.0 mL) of a suitable solvent (e.g., acetone or ethyl acetate/isooctane mixture) for GC-MS analysis.[2][6]

GC-MS Instrumental Conditions

The following are typical GC-MS parameters for Metolachlor analysis. These may need to be optimized for specific instruments.

Parameter	Condition
Gas Chromatograph	
GC Column	HP-5MS (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent[1][3][7]
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min[7]
Injection Mode	Splitless[1][7]
Injection Volume	1 µL[1][7]
Injector Temperature	250 °C[1][7]
Oven Program	Initial 50°C (hold 1 min), ramp to 200°C at 30°C/min, then ramp to 280°C at 10°C/min (hold 1 min)[1]
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV[7]
Ion Source Temperature	250 °C[7]
Transfer Line Temp.	280 °C[1][7]
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion (m/z)	162.0
Qualifier Ions (m/z)	146.0, 238.0

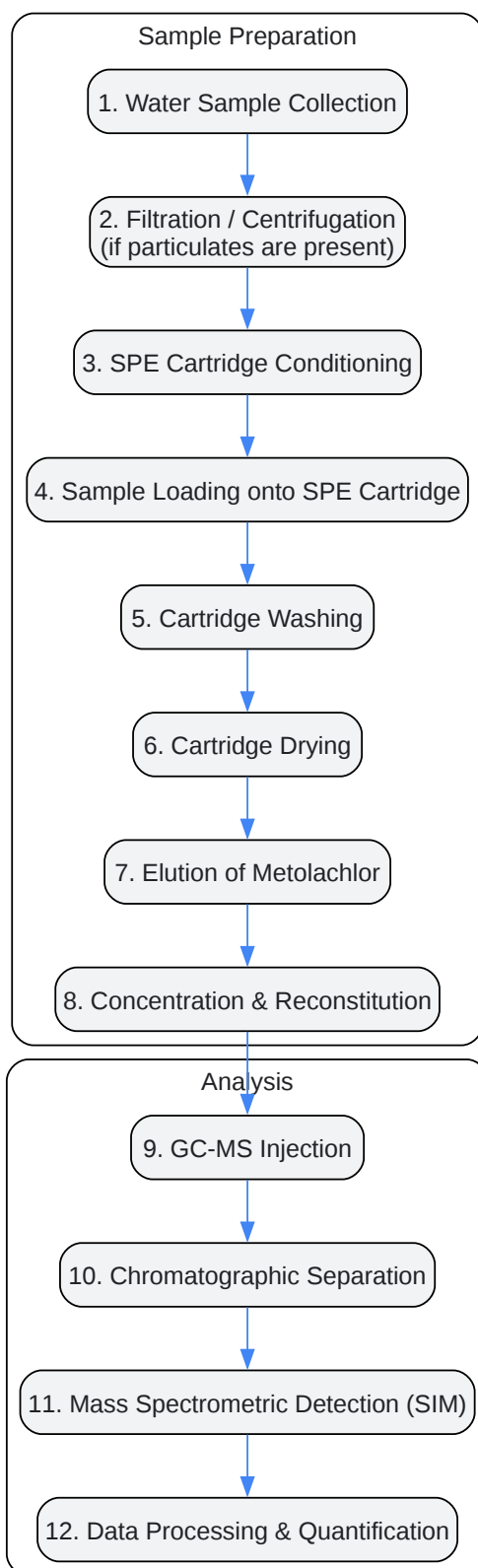
Method Validation and Data Presentation

The analytical method should be validated to ensure its performance and reliability. Key validation parameters are summarized below.

Parameter	Typical Performance
Linearity (R^2)	> 0.997[7]
Limit of Detection (LOD)	0.05 - 0.07 $\mu\text{g/L}$ [3][9]
Limit of Quantification (LOQ)	0.075 - 5 $\mu\text{g/L}$ [7][9]
Accuracy (Recovery)	86 - 119%[1][3]
Precision (RSD)	< 15%

Note: LOD and LOQ values can vary significantly based on the specific instrumentation and matrix effects.

Visualizations



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Caption: Experimental workflow for Metolachlor analysis in water.



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Caption: Logical flow of the GC-MS analysis process.

Conclusion

The described method, utilizing Solid Phase Extraction followed by GC-MS analysis, provides a robust, sensitive, and selective approach for the quantitative determination of Metolachlor in water samples. The method demonstrates good linearity, low detection limits, and acceptable accuracy and precision, making it suitable for routine environmental monitoring and regulatory compliance testing.

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